

# What is the chemical structure of Methyl glycyl-L-serinate?

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## Compound of Interest

Compound Name: Methyl glycyl-L-serinate

Cat. No.: B15347499

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## An In-depth Technical Guide to Methyl glycyl-L-serinate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Methyl glycyl-L-serinate**, a dipeptide derivative of significant interest in synthetic and medicinal chemistry. It details the chemical structure, physicochemical properties, a plausible synthetic pathway with experimental protocols for key intermediates, and the logical relationships of its constituent components.

## Chemical Identity and Properties

**Methyl glycyl-L-serinate** is a dipeptide consisting of glycine and L-serine, with the carboxyl group of L-serine esterified with a methyl group. This modification enhances its lipophilicity and potential for further chemical derivatization.

Table 1: Physicochemical Properties of **Methyl glycyl-L-serinate**

Property	Value	Source
Molecular Formula	C6H12N2O4	[1][2][3]
Molecular Weight	176.17 g/mol	[1]
CAS Number	66328-96-9	[2][3][4]
Canonical SMILES	<chem>COC(=O)C(CO)NC(=O)CN</chem>	[1]
InChI Key	BGRYADJVIKGYQP-SSEXGKCCSA-N	[1]
Synonyms	L-Serine, N-glycyl-, methyl ester; Methyl 2-(2-aminoacetamido)-3-hydroxypropanoate	[5]

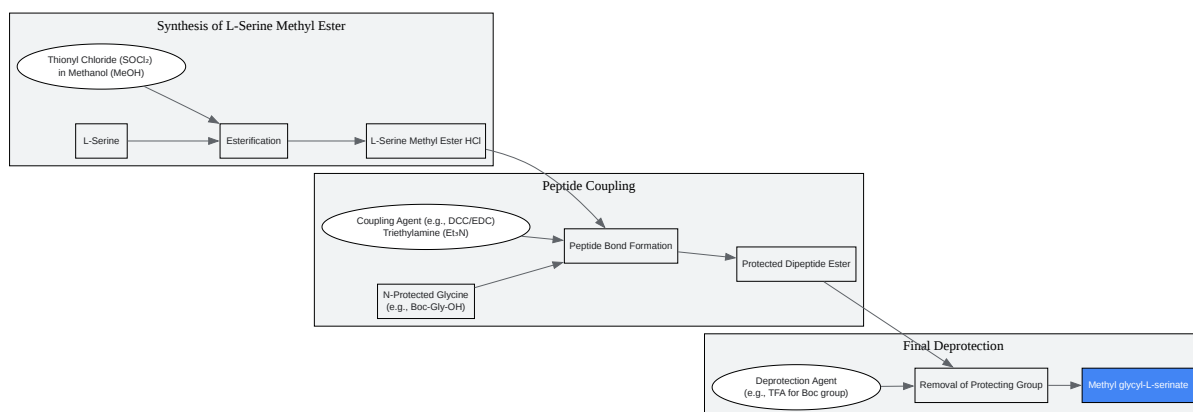
## Chemical Structure

The structure of **Methyl glycyl-L-serinate** features a peptide bond between the carboxyl group of glycine and the amino group of L-serine. The L-configuration of the serine residue is a critical stereochemical feature.

Caption: 2D Chemical Structure of **Methyl glycyl-L-serinate**.

## Synthetic Pathway and Experimental Protocols

The synthesis of **Methyl glycyl-L-serinate** can be approached through standard peptide coupling techniques. A logical synthetic workflow involves the preparation of a key intermediate, L-serine methyl ester, followed by coupling with a protected glycine amino acid and subsequent deprotection.



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Caption: Proposed Synthetic Workflow for **Methyl glycyL-L-serinate**.

Experimental Protocol: Synthesis of L-Serine Methyl Ester Hydrochloride

This protocol is based on established methods for the esterification of amino acids.[6][7][8]

- Materials:
  - L-Serine

- Methanol (MeOH), anhydrous
- Thionyl chloride (SOCl<sub>2</sub>) or Acetyl chloride (AcCl)
- Ice-water bath
- Round-bottomed flask equipped with a reflux condenser and magnetic stirrer
- Procedure:
  - A round-bottomed flask is charged with anhydrous methanol and cooled to 0°C in an ice-water bath.
  - Thionyl chloride (or acetyl chloride) is added dropwise to the cooled methanol with stirring. This in-situ generation of HCl is crucial for the reaction.
  - L-serine is added to the acidic methanol solution in one portion.
  - The reaction mixture is slowly warmed to reflux and maintained at this temperature for 2-18 hours, monitoring the reaction progress by thin-layer chromatography (TLC).<sup>[7]</sup><sup>[8]</sup>
  - Upon completion, the reaction is cooled to room temperature, and the solvent is removed under reduced pressure (rotary evaporation).
  - The resulting white crystalline solid, crude L-serine methyl ester hydrochloride, is collected and can be used in the subsequent coupling step without further purification.<sup>[8]</sup> A yield of over 90% can be expected.<sup>[7]</sup>

## Potential Biological Significance

While specific signaling pathways for **Methyl glycyl-L-serinate** are not documented in the provided literature, its constituent amino acids, glycine and serine, are fundamental to cellular metabolism and signaling. Glycine itself plays multiple roles in cell signaling, including the activation of the mTOR pathway, and is a precursor for the synthesis of vital molecules like creatine and glutathione.<sup>[9]</sup> The conversion of L-serine to glycine is a key metabolic process.<sup>[9]</sup> Therefore, **Methyl glycyl-L-serinate** serves as a valuable tool for probing these biological systems and as a building block in the development of peptidomimetics and other bioactive

molecules. Its ester modification may influence cell permeability and metabolic stability compared to the parent dipeptide.

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## References

- 1. Methyl glycyl-L-serinate | C<sub>6</sub>H<sub>12</sub>N<sub>2</sub>O<sub>4</sub> | CID 106685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl glycyl-L-serinate,(CAS# 66328-96-9)[Sinfoo BIOCHEM [sinfoobiotech.com]
- 3. sinfoochem.com [sinfoochem.com]
- 4. Page loading... [guidechem.com]
- 5. L-Serine, N-glycyl-, methyl ester - Pharos [pharos.habitablefuture.org]
- 6. researchgate.net [researchgate.net]
- 7. Methyl-DL-serine hydrochloride | 5619-04-5 [chemicalbook.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. researchgate.net [researchgate.net]
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